

Comprehensive Technical Guide: Fungisterol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fungisterol

CAS No.: 516-78-9

Cat. No.: S631636

Get Quote

Chemical Identity and Natural Occurrence

Fungisterol (ergost- Δ 7-en-3 β -ol) is a **bioactive sterol** produced by various fungal species [1] [2]. Its structure is characterized by a 5 α -ergostane skeleton with a double bond at the 7-8 position and a hydroxyl group at the 3 β position [1].

Core Chemical and Physical Properties

The table below summarizes the fundamental chemical and physical properties of **Fungisterol**:

Property	Description / Value
IUPAC Name	5 α -Ergost-7-en-3 β -ol [1]
Systematic IUPAC Name	(1R,3aR,5aS,7S,9aS,9bR,11aR)-1-[(2R,5S)-5,6-Dimethylheptan-2-yl]-9a,11a-dimethyl-2,3,3a,5,5a,6,7,8,9,9a,9b,10,11,11a-tetradecahydro-1H-cyclopenta[a]phenanthren-7-ol [1]
Molecular Formula	C ₂₈ H ₄₈ O [1]
Molar Mass	400.691 g·mol ⁻¹ [1]

Property	Description / Value
Chemical Structure	A steroid structure with a hydroxyl group at the 3 β position and a double bond between carbons 7 and 8 [1].

Natural Distribution in Fungi

Fungisterol is widely distributed across various fungal taxa, particularly in spores, and its abundance varies significantly between species.

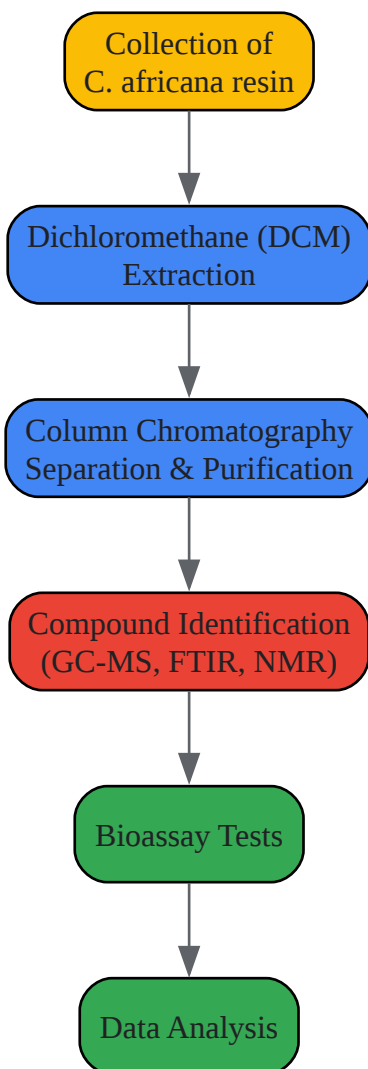
Fungal Species / Group	Reported Occurrence of Fungisterol
General Fungal Spores	Common component of the 4-desmethyl sterol fraction; can be the most abundant sterol in some species [3].
<i>Linderling pennispora</i>	Detected in spores [3].
<i>Spicaria elegans</i>	Detected in spores [3].
<i>Penicillium claviforme</i>	Detected in spores [3].
<i>Aspergillus niger</i>	Detected in spores [3].
<i>Ustilago nuda</i>	Detected in spores [3].
<i>Ustilago maydis</i>	Detected in teliospores [3].
<i>Puccinia graminis</i> & <i>P. striiformis</i>	Found in uredospores [3].
<i>Saccharomyces cerevisiae</i> (mutant strains)	Produced along with episterol [2].

Bioactivity and Experimental Data

Recent research has identified promising insecticidal properties in **fungisterol**, positioning it as a potential natural agent for pest control.

Insecticidal Bioactivity of Fungisterol

A 2024 study isolated **fungisterol** from the resin of *Commiphora africana* and evaluated its efficacy against bed bugs (*Cimex lectularius* L.) [4]. The experimental workflow and key findings are summarized below.



[Click to download full resolution via product page](#)

*Experimental workflow for isolation and bioactivity testing of **fungisterol** [4].*

2.1.1 Key Quantitative Bioassay Results

The following table presents the core quantitative findings from the bed bug bioassays, demonstrating **fungisterol**'s potent repellent and toxic effects.

Bioassay Type	Key Metric	Result for Fungisterol	Positive Control (Neocidol)	Experimental Details
---------------	------------	------------------------	-----------------------------	----------------------

| **Repellency** [4] | Percentage Repellency | **75%** | 74% | - **Method:** Filter paper bioassay.

- **Observation Time:** >1 hour post-exposure.
- **Result Note:** No significant difference ($p > 0.05$) from the positive control. | | **Toxicity (Mortality)** [4] | LC_{50} (Lethal Concentration) | **25.73 mg/L** | Not specified in excerpts | - **Method:** Filter papers treated with compound at varying concentrations.
- **Observation Time:** 24 hours post-exposure. |

Detailed Experimental Protocols

For researchers seeking to replicate or build upon these findings, the detailed methodologies are outlined below.

2.2.1 Protocol 1: Compound Isolation from *Commiphora africana* [4]

- **Extraction:** Extract 1 kg of dried *C. africana* resin with 4 liters of dichloromethane (DCM) for 72 hours. Filter the mixture sequentially through muslin cloth (pore size 0.7 mm) and Whatman No. 1 filter paper.
- **Concentration:** Remove the solvent from the filtrate *in vacuo* using a rotary evaporator to obtain the crude DCM extract.
- **Column Chromatography:**
 - Pack a chromatography column (100 cm x 6 cm ID) with Kieselgel silica gel 60G (70-230 mesh).
 - Load 100 g of the crude extract onto the column.
 - Elute the compounds using a hexane and ethyl acetate gradient system (0% to 100% ethyl acetate in hexane).
- **Fraction Pooling & Purification:** Analyze collected fractions by Thin Layer Chromatography (TLC). Pool fractions with similar TLC profiles. Further purify the pooled fractions using a smaller Sephadex LH-20 column to obtain pure compounds.

2.2.2 Protocol 2: Identification and Characterization of Fungisterol [4]

- **Purity Check:** Confirm the purity of isolated compounds using TLC and Gas Chromatography (GC). A single sharp peak in GC indicates a pure compound.
- **Structural Elucidation:**
 - **Fourier Transform Infra-red (FTIR):** Prepare a pellet from a mixture of the sample and KBr (1:100). Analyze the pellet and record the absorbance spectrum.
 - **Gas Chromatography-Mass Spectrometry (GC-MS):** Use an ultra-pure helium carrier gas and a BPX5 column (30 m x 0.25 mm ID x 0.25 μm film thickness). Employ a temperature program: 50°C (1 min), then ramp at 5°C/min to 250°C (hold for 9 min).
 - **Nuclear Magnetic Resonance (NMR):** Dissolve the sample in deuterated chloroform (CDCl₃) using Trimethylsilane (TMS) as an internal standard. Acquire both ¹H-NMR and ¹³C-NMR spectra on a high-frequency NMR spectrometer (e.g., 600 MHz).

2.2.3 Protocol 3: Repellency Bioassay Against Bed Bugs [4]

- **Treatment:** Treat one half of a Whatman filter paper with 2 mL of the test compound (e.g., **fungisterol**) dissolved in acetone. Treat the other half with 2 mL of acetone alone as a control.
- **Insect Introduction:** Place ten bed bugs in a line along the middle of the filter paper, separating the treated and untreated halves.
- **Data Collection & Analysis:** Record the number of bed bugs on the treated (T) and untreated (C) halves after five minutes. Calculate the percentage repellency (PR) using the formula: $PR = [(C - T) / (C + T)] * 100$.
- **Controls & Replication:** Include a positive control (e.g., Neocidol) and a solvent control. Perform all assays in triplicate.

2.2.4 Protocol 4: Toxicity (Mortality) Bioassay Against Bed Bugs [4]

- **Treatment Preparation:** Prepare a range of concentrations (e.g., 0.25% to 1.4% v/v) of the pure compound in an acetone solvent.
- **Exposure:** Spray 2 mL of each concentration onto circular filter papers (Whatman No. 2, 90 mm diameter). Introduce bed bugs to the treated surfaces.
- **Data Collection:** Record bed bug mortality after a 24-hour exposure period.
- **Data Analysis:** Calculate lethal concentrations (e.g., LC₅₀) using appropriate statistical models (e.g., probit analysis) to determine the potency of the compound.

Research Gaps and Future Directions

While the foundational science of **fungisterol** is established, several research gaps present opportunities for further investigation:

- **Mechanism of Action:** The precise molecular target and mechanism behind **fungisterol's** insecticidal activity remain unknown and warrant further study [4].
- **Spectrum of Activity:** Research is needed to determine its efficacy against other economically important insect pests and its potential safety for non-target organisms.
- **Structure-Activity Relationship (SAR):** Systematic modification of the **fungisterol** structure could reveal more potent analogs and identify key functional groups responsible for its bioactivity.
- **Biosynthetic Pathway:** A deeper understanding of its biosynthetic pathway in fungi could enable metabolic engineering for higher yields.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Fungisterol [en.m.wikipedia.org]
2. Episterol and fungisterol from mutant strains of the yeast... [link.springer.com]
3. Distribution of sterols in the fungi I. Fungal spores | Lipids [link.springer.com]
4. Bio-active principles in Commiphora africana resin... | Research Square [researchsquare.com]

To cite this document: Smolecule. [Comprehensive Technical Guide: Fungisterol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b631636#fungisterol-foundational-science>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com